

Application Notes and Protocols for Cell-Based Assays with MB-28767

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Compound of Interest

Compound Name: MB-28767

Cat. No.: B1676239

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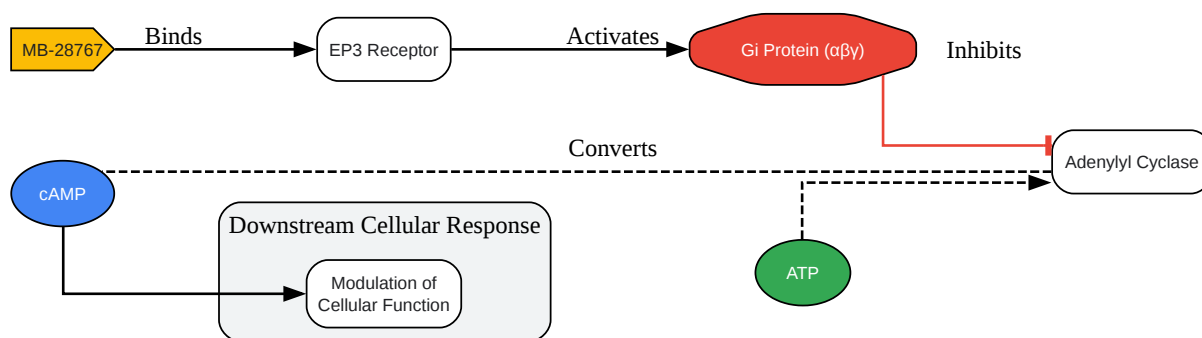
Introduction

MB-28767 is a selective agonist for the Prostaglandin E2 Receptor 3 (EP3 receptor). The EP3 receptor is a G protein-coupled receptor (GPCR) that plays a crucial role in various physiological processes, including regulation of smooth muscle tone, platelet aggregation, and neurotransmitter release. As a Gi-coupled receptor, its activation by an agonist like **MB-28767** leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.^{[1][2]}

These application notes provide detailed protocols for cell-based assays to characterize the activity of **MB-28767** on the EP3 receptor. The primary assay described is the forskolin-stimulated cAMP inhibition assay, a robust method for quantifying the potency of Gi-coupled receptor agonists.

Signaling Pathway of MB-28767 at the EP3 Receptor

Activation of the EP3 receptor by **MB-28767** initiates an intracellular signaling cascade that inhibits the production of cAMP. This process can be visualized as follows:



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Caption: Signaling pathway of **MB-28767** at the EP3 receptor.

Quantitative Data

While specific IC₅₀ or EC₅₀ values for **MB-28767** in a cAMP inhibition assay are not readily available in the public domain, data for a structurally and functionally similar EP3 receptor agonist, sulprostone, can be used as a reference. The EP3-selective agonist, M&B 28767, has been shown to inhibit the forskolin-induced increase in the cAMP level.[3]

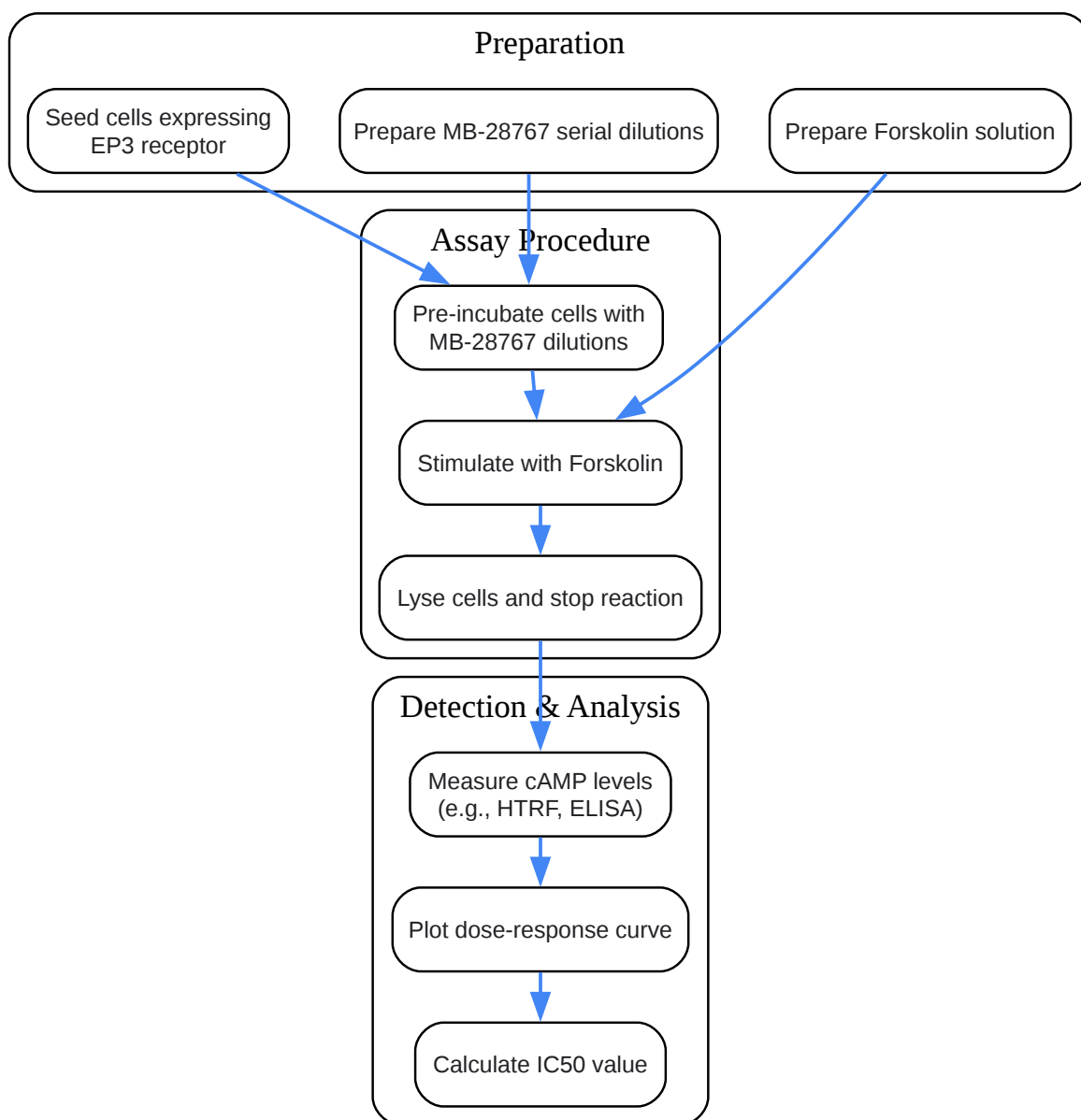
Compound	Assay Type	Cell Line	IC ₅₀ (nM)	Reference
Sulprostone	Forskolin-Stimulated cAMP Inhibition	CHO-K1 cells expressing human EP3I	0.2	[4][5][6]
Sulprostone	Forskolin-Stimulated cAMP Inhibition	CHO-K1 cells expressing human EP3II	0.15	[4][5][6]

Experimental Protocols

Forskolin-Stimulated cAMP Inhibition Assay

This assay measures the ability of **MB-28767** to inhibit the production of cAMP stimulated by forskolin, a direct activator of adenylyl cyclase.

Workflow Diagram:



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